

Independent Validation of AZD3458: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: AZD3458
Cat. No.: B15621147

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This guide provides an objective comparison of the preclinical research findings on **AZD3458**, a selective PI3Ky inhibitor, with other relevant phosphoinositide 3-kinase (PI3K) inhibitors. The information is intended for researchers, scientists, and drug development professionals to facilitate an independent validation of **AZD3458**'s performance and mechanism of action.

Introduction to AZD3458

AZD3458 is an orally bioavailable, potent, and highly selective small molecule inhibitor of the phosphatidylinositol-4,5-bisphosphate 3-kinase catalytic subunit gamma (PI3Ky).[1][2] The PI3K pathway is a critical signaling cascade that regulates cell growth, proliferation, and survival, and its dysregulation is implicated in various cancers.[3] The gamma isoform of PI3K is predominantly expressed in immune cells, and its inhibition is a promising strategy in immuno-oncology.[4] Preclinical studies have shown that **AZD3458** can remodel the tumor microenvironment (TME) and enhance the efficacy of immune checkpoint inhibitors.[2][5]

Quantitative Data Comparison of PI3K Inhibitors

The following tables summarize the in vitro potency and selectivity of **AZD3458** in comparison to other PI3K inhibitors.

Table 1: In Vitro Potency (IC50) of PI3K Inhibitors Against Class I PI3K Isoforms

Compound	PI3K α (nM)	PI3K β (nM)	PI3K γ (nM)	PI3K δ (nM)	Assay Type
AZD3458	7,900,000	>30,000,000	7.9	300,000	Enzyme Assay[1]
AZD3458	>30,000	>30,000	8	1,000	Cellular Assay[1]
Eganelisib (IPI-549)	-	-	1.2	-	Biochemical Assay[6]
Pilaralisib (SAR245408)	39	-	23	36	Cell-free Assay[7]

Note: Lower IC50 values indicate higher potency. The data for different compounds are from various sources and may not be directly comparable due to different assay conditions.

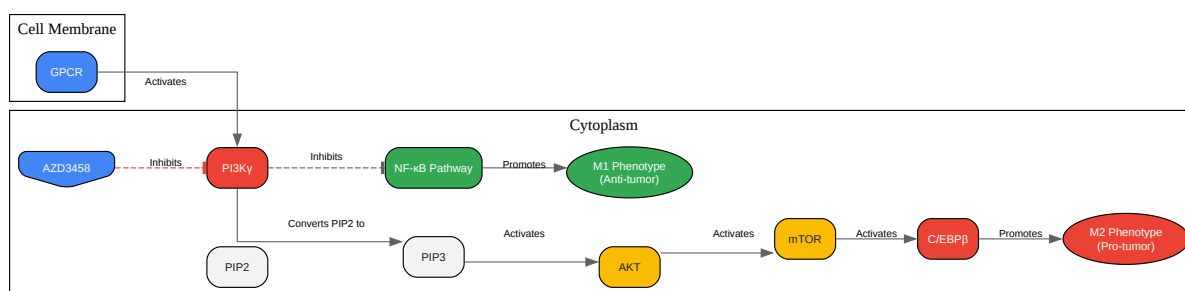
 Table 2: Preclinical In Vivo Efficacy of **AZD3458** in Syngeneic Mouse Models

Tumor Model	Treatment	Dosing Regimen	Key Outcomes
4T1 (Breast Carcinoma)	AZD3458	20mg/Kg BID, oral	Decreased tumor-associated macrophages (TAMs) by 20%; Reduced CD206 and PD-L1 expression.[2]
4T1, LLC, CT-26, MC-38	AZD3458 + α -PD-1/ α -PD-L1	20mg/Kg BID (AZD3458), 10mg/kg 3x week (antibodies)	Greater anti-tumor effects than checkpoint inhibitor alone.[2]
MC-38	AZD3458 + α -PD-1	-	Significant tumor growth inhibition (TGI) and increased survival.[5]

Signaling Pathways and Experimental Workflows

PI3Ky Signaling Pathway in Macrophages

The PI3Ky signaling pathway plays a crucial role in regulating macrophage polarization and function. In the tumor microenvironment, activation of PI3Ky in tumor-associated macrophages (TAMs) often leads to an immunosuppressive M2-like phenotype, which promotes tumor growth. Inhibition of PI3Ky can shift the balance towards a pro-inflammatory, anti-tumor M1-like phenotype.

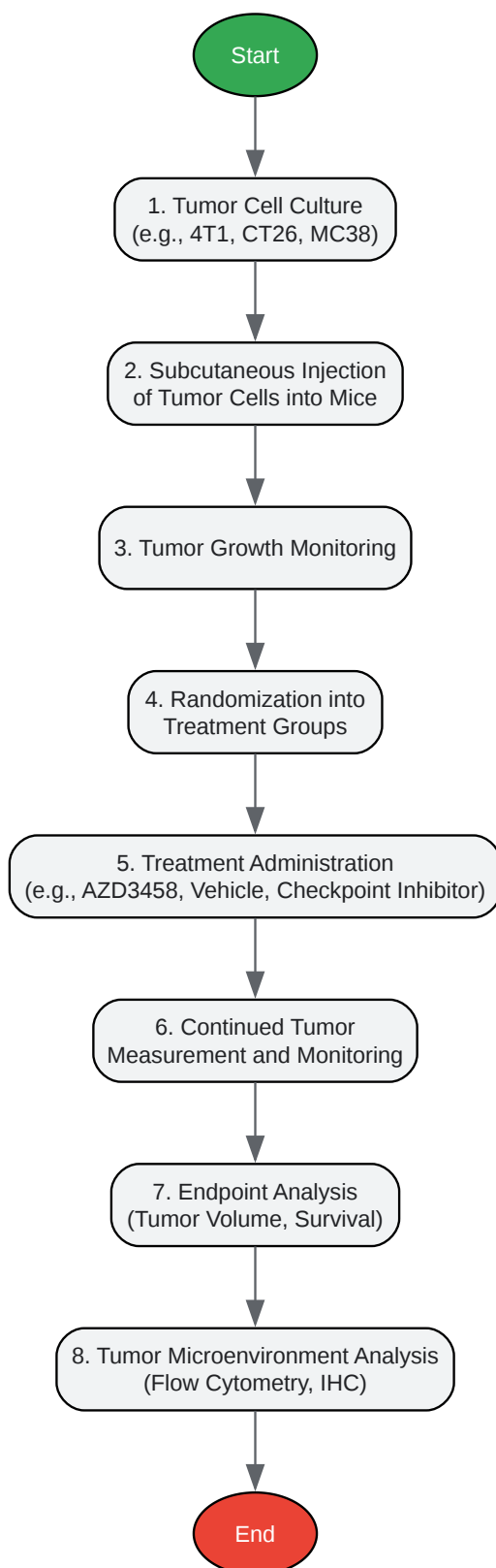


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Caption: PI3Ky signaling in macrophages and the inhibitory action of **AZD3458**.

Experimental Workflow: In Vivo Syngeneic Tumor Model

The following diagram illustrates a general workflow for evaluating the efficacy of a PI3Ky inhibitor in a syngeneic mouse model.



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